Application Note: Quantification of 3-Ketostearoyl-CoA in Subcellular Fractions

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Compound of Interest

Compound Name:	*3-Ketostearoyl-CoA*
CAS No.:	*86370-20-9*
Cat. No.:	*B15544625*

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Introduction

3-Ketostearoyl-CoA is a key intermediate in the mitochondrial and peroxisomal beta-oxidation of stearic acid, an 18-carbon saturated fatty acid. The quantification of this metabolite within specific subcellular compartments is crucial for understanding the regulation of fatty acid metabolism and for the development of therapeutic agents targeting metabolic disorders. This application note provides a comprehensive set of protocols for the isolation of subcellular fractions, extraction of long-chain acyl-CoAs, and their quantification using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

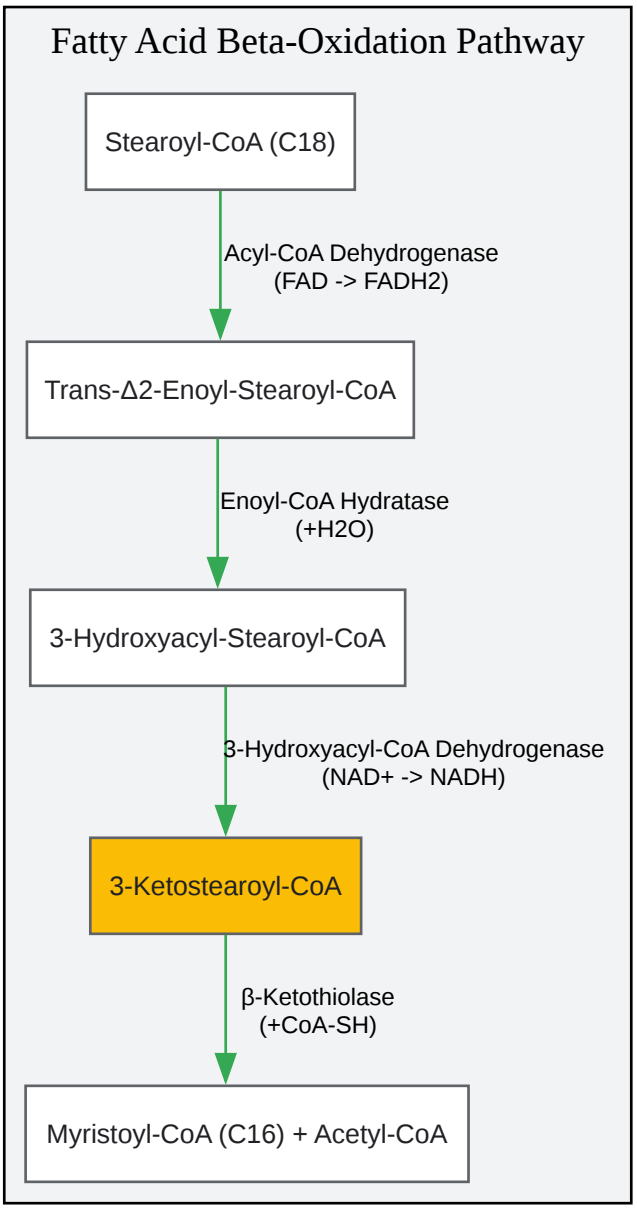
Metabolic Significance of **3-Ketostearoyl-CoA**

3-Ketostearoyl-CoA is generated during the third step of the beta-oxidation spiral. Fatty acid beta-oxidation is a critical catabolic process that breaks down fatty acids to produce acetyl-CoA, which then enters the citric acid cycle for energy production.[1][2][3][4] This process occurs primarily in the mitochondria, with a modified version also taking place in peroxisomes, particularly for very long-chain fatty acids.[3] The endoplasmic reticulum is also involved in fatty

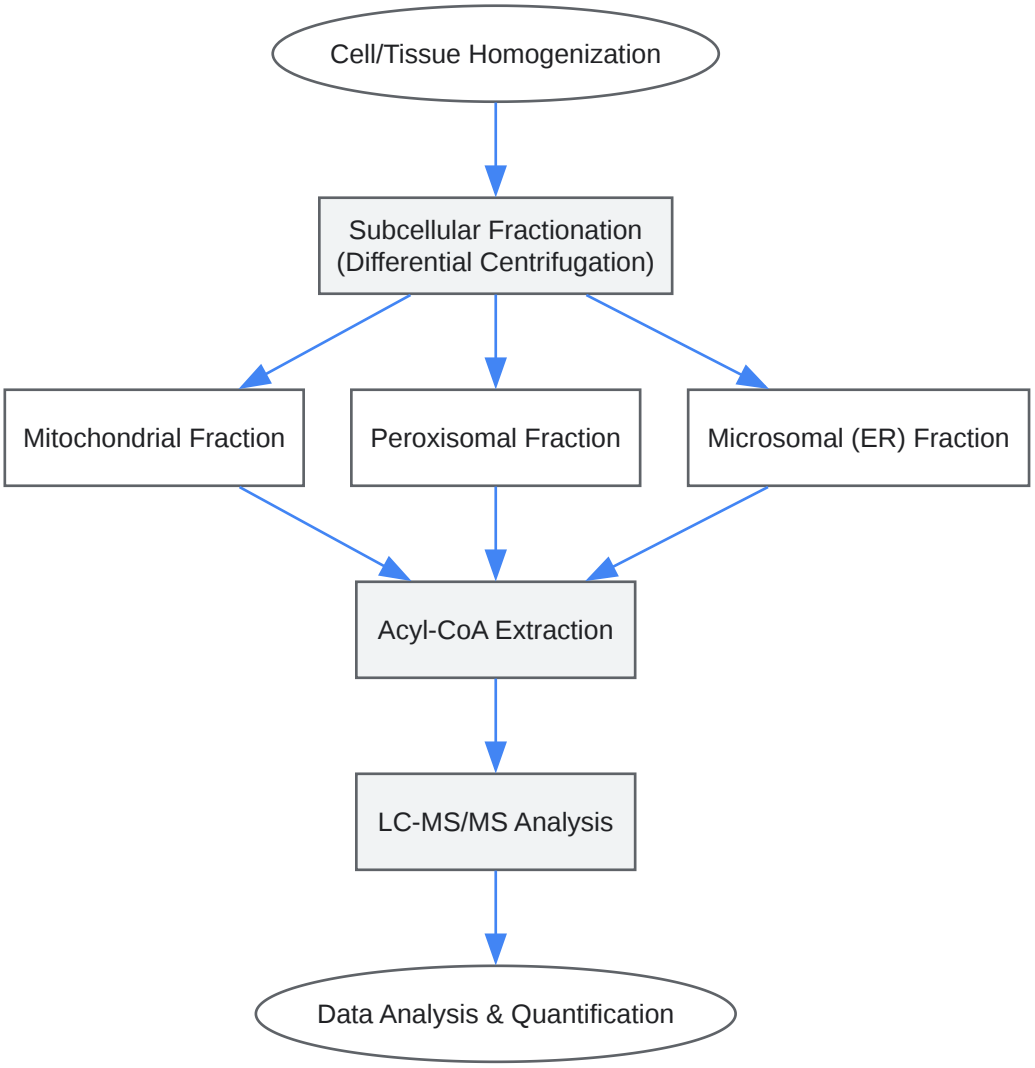
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acid metabolism, primarily in omega-oxidation. The concentration of beta-oxidation intermediates, such as **3-Ketostearoyl-CoA**, can provide insights into the flux and regulation of these pathways under various physiological and pathological conditions.

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References

- 1. Measurement of Fatty Acid β-Oxidation in a Suspension of Freshly Isolated Mouse Hepatocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cellular pan-chain acyl-CoA profiling reveals SLC25A42/SLC25A16 in mitochondrial CoA import and metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 3. Properties of peroxisomal 3-ketoacyl-coA thiolase from rat liver - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. biorxiv.org [biorxiv.org]
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